

identifying and eliminating sources of Octacosane-d58 contamination

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Compound of Interest

Compound Name: Octacosane-d58

Cat. No.: B097361

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Technical Support Center: Octacosane-d58 Contamination

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and eliminate sources of **Octacosane-d58** contamination in their experiments.

Troubleshooting Guide

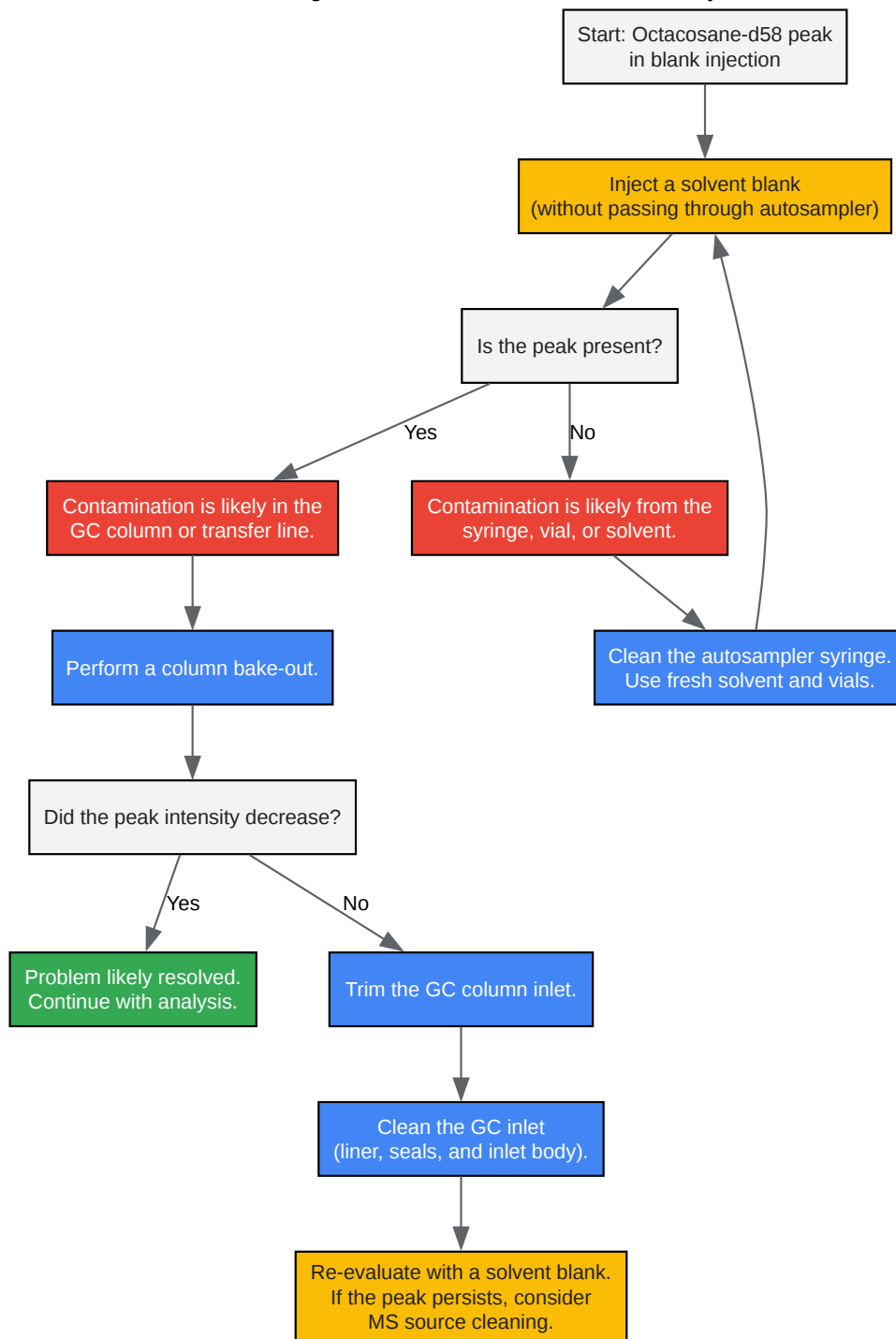
This guide provides a systematic approach to diagnosing and resolving contamination issues related to **Octacosane-d58**, a common deuterated internal standard.

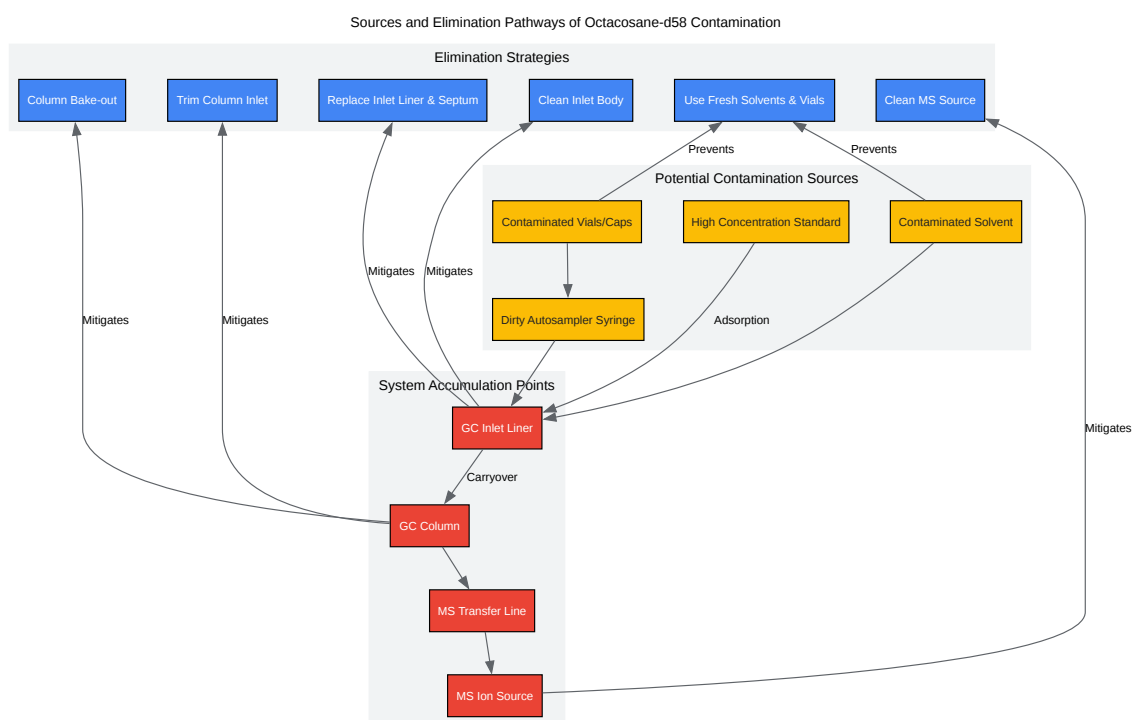
Issue: I am observing a peak corresponding to **Octacosane-d58** in my blank injections.

This phenomenon, known as carryover, is a common issue when high-concentration standards are followed by blank or low-concentration samples. The high boiling point and non-polar nature of **Octacosane-d58** make it prone to accumulating in the GC-MS system.

Systematic Troubleshooting Workflow

Troubleshooting Workflow for Octacosane-d58 Carryover





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